

# Application Notes and Protocols: Safe Handling and Storage of Chlorocyclohexane

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## Compound of Interest

Compound Name: Chlorocyclohexane

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## Introduction

**Chlorocyclohexane** (C<sub>6</sub>H<sub>11</sub>Cl), also known as cyclohexyl chloride, is a colorless liquid with a pungent odor that serves as a versatile solvent and an intermediate in the synthesis of pharmaceuticals and other organic compounds.<sup>[1]</sup> While a valuable reagent, it is a hazardous chemical that requires strict adherence to safety protocols to mitigate risks of irritation, flammability, and environmental harm.<sup>[1][2]</sup> These application notes provide detailed procedures for the safe handling and storage of **chlorocyclohexane** in a laboratory setting.

## Quantitative Data Summary

The following table summarizes key quantitative data for **chlorocyclohexane**, essential for risk assessment and safe handling.

| Property            | Value  | References |
|---------------------|--|------------|
| Molecular Formula   | C <sub>6</sub> H <sub>11</sub> Cl                            | [3]        |
| Molecular Weight    | 118.61 g/mol   | [1]        |
| Appearance          | Colorless liquid   | [3]        |
| Odor                | Pungent, asphyxiating  | [1][3]     |
| Boiling Point       | 142 °C (287.6 °F)  | [3][4]     |
| Melting Point       | -44 °C (-47.2 °F)  | [3][4]     |
| Flash Point         | 28.9 °C (84 °F)  | [3]        |
| Density             | 1.000 g/mL at 25 °C  | [3][4]     |
| Vapor Pressure      | 7 hPa at 20 °C   | [5]        |
| Water Solubility    | 0.4 g/L at 20 °C (insoluble)                                 | [5]        |
| Incompatibilities   | Strong oxidizing agents, strong bases, acids, and acid fumes | [2][6][7]  |
| Storage Temperature | Below +30°C in a cool, dry, well-ventilated area             | [3][5]     |

## Experimental Protocols

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact.  
[1]

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.[5]
- Hand Protection: Use chemical-resistant gloves. Fluorinated rubber (e.g., Vitoject®) with a minimum layer thickness of 0.7 mm is recommended for full contact, providing a breakthrough time of over 480 minutes. Nitrile rubber is suitable for splash contact.[5] Always inspect gloves before use and dispose of contaminated gloves properly.[2]

- Body Protection: A flame-retardant lab coat or coveralls and closed-toe shoes are required.  
[2]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[7] If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[8]

## Safe Handling and Use Protocol

Adherence to these steps is crucial to minimize the risk of fire, explosion, and exposure.

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clear of clutter.
  - Have an appropriate fire extinguisher (dry powder, dry sand, or alcohol-resistant foam) and a spill kit readily accessible.[5] Do NOT use a water jet for firefighting.[5]
  - Ground and bond all containers and receiving equipment to prevent static discharge.[5][9] Use only non-sparking tools.[7]
- Dispensing and Use:
  - Keep the container of **chlorocyclohexane** tightly closed when not in use.[5]
  - Avoid inhalation of vapors or mists.[2]
  - Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[2][5] No smoking is permitted in the handling area.[5]
  - When transferring, pour slowly to minimize splashing and vapor generation.
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[2][5]
  - Decontaminate all equipment and the work area after use.

## Storage Protocol

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Location: Store in a cool, dry, well-ventilated area specifically designated for flammable liquids.[\[1\]](#)[\[3\]](#)
- Conditions: Keep containers tightly closed and upright to prevent leakage.[\[5\]](#) Store away from direct sunlight and sources of heat or ignition.[\[6\]](#)
- Segregation: Store separately from incompatible materials such as strong oxidizing agents, strong bases, and acids.[\[2\]](#)[\[7\]](#)

## Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

- Spill Response:
  - Evacuate non-essential personnel from the immediate area.
  - Remove all sources of ignition.[\[2\]](#)
  - Ensure adequate ventilation.
  - Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[\[5\]](#)
  - Collect the absorbed material using non-sparking tools and place it in a suitable, labeled, and closed container for disposal.[\[7\]](#)
  - Do not allow the spill to enter drains or waterways.[\[2\]](#)[\[5\]](#)
- First Aid Measures:
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)

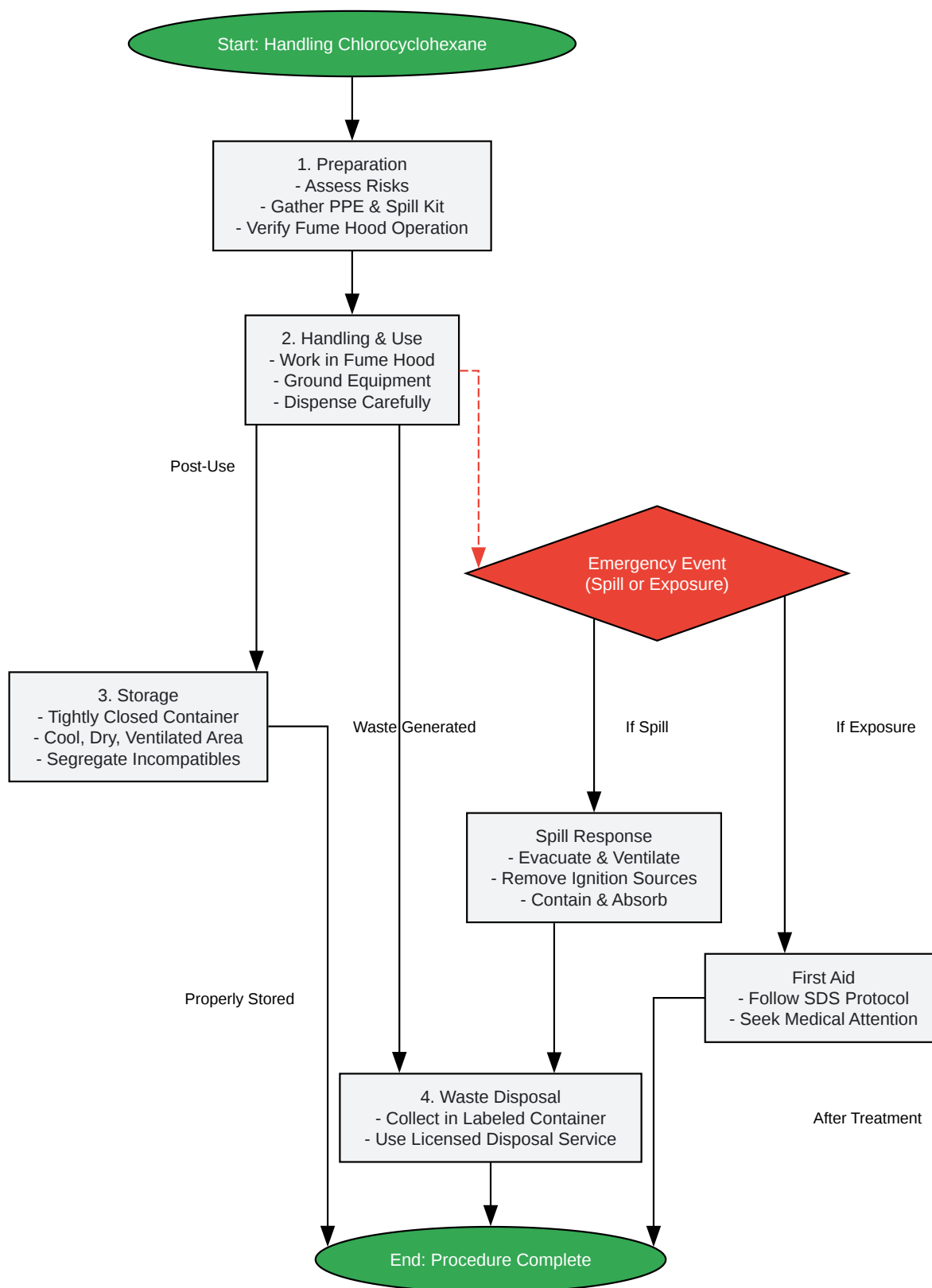
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

## Waste Disposal

- Dispose of **chlorocyclohexane** waste and contaminated materials through a licensed professional waste disposal service.[\[2\]](#)
- Do not mix with other waste.[\[5\]](#)
- Leave chemicals in their original containers for disposal.[\[5\]](#)
- Handle uncleaned containers as you would the product itself.[\[5\]](#)

## Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **chlorocyclohexane**.



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Caption: Workflow for safe handling and storage of **chlorocyclohexane**.

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## References

- 1. nbinnno.com [nbinnno.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. chembk.com [chembk.com]
- 4. chemwhat.com [chemwhat.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Chlorocyclohexane | C<sub>6</sub>H<sub>11</sub>Cl | CID 10952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. Safe Handling and Storage Guidelines for Cyclohexane | Aure Chemical [aurechem.com]
- 9. Page loading... [guidechem.com]
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